

4-Fluoro-N-pentylaniline CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Fluoro-N-pentylaniline

Cat. No.: B15264154

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Technical Guide: 4-Fluoro-N-pentylaniline

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This technical guide provides available information on **4-Fluoro-N-pentylaniline**. Due to the limited availability of data for this specific compound, information on its closely related precursors, 4-Fluoroaniline and 4-n-Pentylaniline, is also included for reference and comparative purposes.

Introduction

4-Fluoro-N-pentylaniline is an organofluorine compound featuring a fluorine atom at the para-position of the aniline ring and a pentyl group attached to the nitrogen atom.^[1] This structure makes it a subject of interest in medicinal chemistry and material science, often synthesized as an intermediate for more complex molecules.^[1] Its fluorinated aromatic ring and the N-alkyl substituent are key features that can influence its chemical reactivity and biological activity.

Chemical Identity and Properties

While a specific CAS number for **4-Fluoro-N-pentylaniline** is not readily available in public databases, its fundamental chemical identifiers have been determined.

Identifier	Value	Source
Molecular Formula	C11H16FN	[1]
Molecular Weight	181.25 g/mol	[1]
IUPAC Name	4-fluoro-N-pentylaniline	[1]
Canonical SMILES	<chem>CCCCCNC1=CC=C(C=C1)F</chem>	[1]
InChI Key	VPCAMTOWUSKGMU- UHFFFAOYSA-N	[1]

For comparative purposes, the properties of its parent compounds, 4-Fluoroaniline and 4-n-Pentylaniline, are provided below.

Table of Properties for Related Compounds:

Property	4-Fluoroaniline	4-n-Pentylaniline
CAS Number	371-40-4[2][3][4]	33228-44-3[5][6]
Molecular Formula	C6H6FN[2][3]	C11H17N[5][6]
Molecular Weight	111.12 g/mol [2][3]	163.26 g/mol [6]
Appearance	Colorless to light yellow liquid[3][4]	Clear colorless to yellow to orange liquid[5]
Boiling Point	188 °C[3][4]	130 °C[6]
Density	1.1725 g/cm ³ [3]	0.919 g/mL at 25 °C[6]
Refractive Index	1.539 (n ₂₀ /D)	1.53 (n ₂₀ /D)[6]

Synthesis and Experimental Protocols

The synthesis of **4-Fluoro-N-pentylaniline** can be achieved through several established chemical reactions, primarily involving the formation of the N-alkyl bond.[1]

A common method for the synthesis of secondary amines like **4-Fluoro-N-pentylaniline** is the N-alkylation of a primary amine. In this case, 4-fluoroaniline is reacted with a pentyl halide (e.g., 1-bromopentane or 1-iodopentane) in the presence of a base to neutralize the hydrogen halide formed during the reaction.

General Experimental Protocol:

- Dissolve 4-fluoroaniline in a suitable organic solvent (e.g., acetonitrile, DMF).
- Add a base (e.g., potassium carbonate, triethylamine).
- Add the pentyl halide dropwise to the reaction mixture.
- Heat the mixture under reflux for several hours until the reaction is complete (monitored by TLC or GC).
- After cooling, filter the mixture to remove the inorganic salts.
- Evaporate the solvent under reduced pressure.
- Purify the crude product by column chromatography or distillation to obtain **4-Fluoro-N-pentylaniline**.

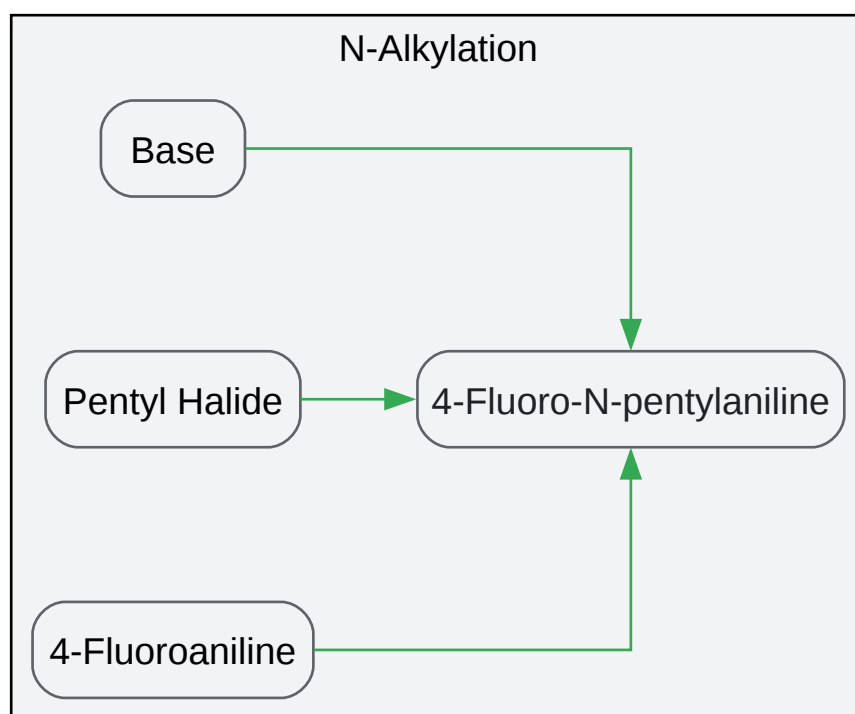
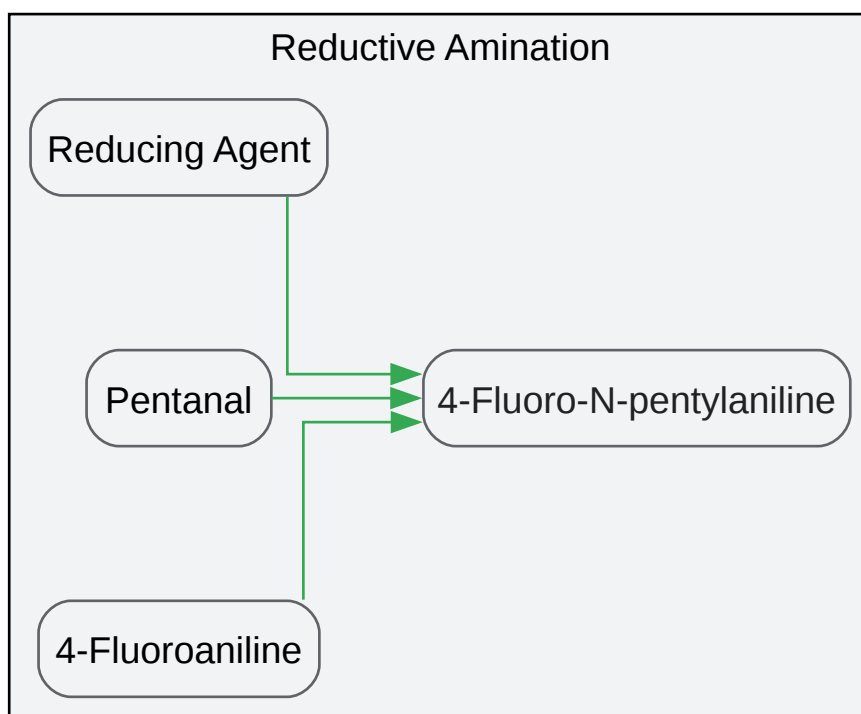
Another synthetic route is the reductive amination of a carbonyl compound. In this case, 4-fluoroaniline can be reacted with pentanal in the presence of a reducing agent.

General Experimental Protocol:

- Dissolve 4-fluoroaniline and pentanal in a suitable solvent (e.g., methanol, dichloromethane).
- Add a reducing agent (e.g., sodium borohydride, sodium triacetoxyborohydride).
- Stir the reaction mixture at room temperature for several hours.
- Quench the reaction by adding water.
- Extract the product with an organic solvent.

- Dry the organic layer over an anhydrous salt (e.g., sodium sulfate).
- Evaporate the solvent and purify the product.

Diagram of Synthesis Pathways



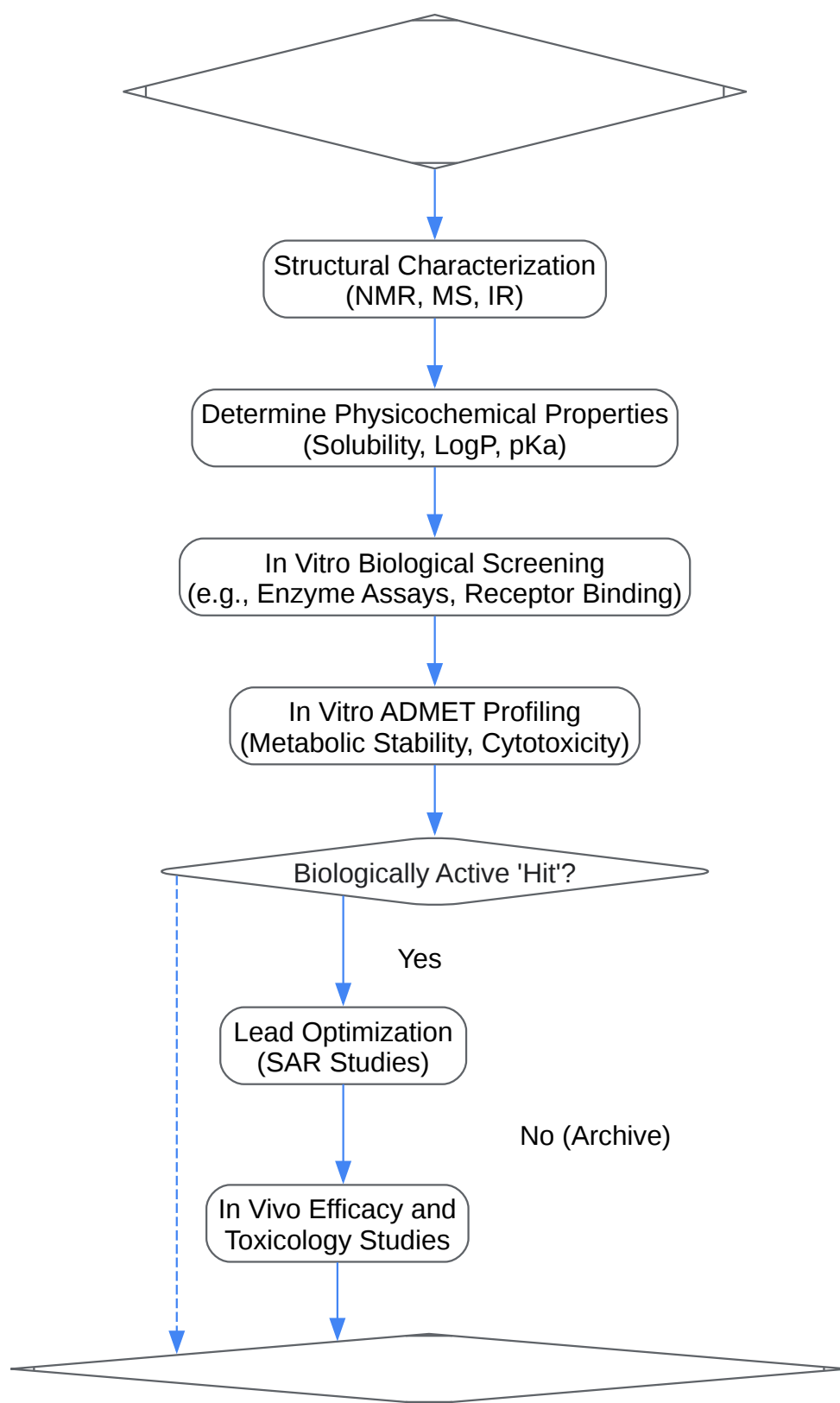
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Caption: Synthetic routes to **4-Fluoro-N-pentylaniline**.

Potential Applications and Biological Activity

While specific studies on the biological activity of **4-Fluoro-N-pentylaniline** are not widely published, its structural motifs are present in various biologically active molecules. N-alkylanilines are known intermediates in the synthesis of pharmaceuticals and agrochemicals. [1] The introduction of a fluorine atom can often enhance metabolic stability, binding affinity, and bioavailability of drug candidates. Aniline derivatives are associated with a broad range of biological activities.

Logical Workflow for Investigating a Novel N-Alkylaniline



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Caption: A logical workflow for the investigation of a novel compound.

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